

An In-depth Technical Guide to the Characterization of Bromomonilicin's Structure

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Compound of Interest

Compound Name: *Bromomonilicin*

Cat. No.: *B1168491*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Bromomonilicin, a naturally occurring polyketide produced by the phytopathogenic fungus *Monilinia fructicola*, has garnered interest for its notable antifungal and potential anticancer properties. This technical guide provides a comprehensive overview of the characterization of **Bromomonilicin**'s structure, detailing its chemical properties, the experimental protocols for its isolation and structure elucidation, and its known biological activities. This document is intended to serve as a valuable resource for researchers engaged in natural product chemistry, mycology, and drug discovery.

Introduction

Natural products remain a vital source of novel chemical scaffolds for drug development. Fungi, in particular, are prolific producers of a diverse array of secondary metabolites with a wide range of biological activities. **Bromomonilicin**, isolated from the fungus *Monilinia fructicola*, the causative agent of brown rot in stone fruits, represents a promising lead compound.^[1] Its characterization is the first critical step in harnessing its therapeutic potential. This guide will systematically detail the methodologies and data integral to defining the molecular architecture of **Bromomonilicin**.

Physicochemical Properties of Bromomonilicin

A foundational aspect of characterizing any novel compound is the determination of its fundamental physicochemical properties. These data provide the initial clues to its structure and purity.

Table 1: Physicochemical Properties of **Bromomonilicin**

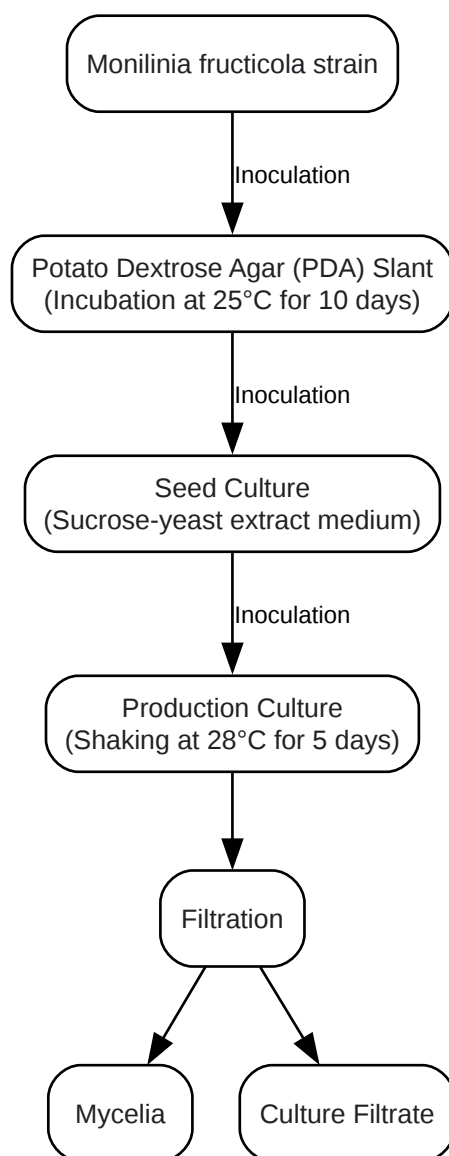
Property	Value	Reference
Molecular Formula	C ₁₆ H ₁₁ BrO ₇	[1]
Molecular Weight	395.16 g/mol	[1]
Appearance	Colorless needles	[1]
Melting Point	218-220 °C	[1]
Optical Rotation	[α] _D ²⁰ -85° (c 0.5, MeOH)	[1]
UV λ _{max} (MeOH)	220, 265, 300 (sh), 350 nm	[1]
CAS Number	101023-71-6	[1]
IUPAC Name	methyl (1S)-5-bromo-10-hydroxy-8-methyl-3,11-dioxo-3,11-dihydro-1H-oxepino[4,3-b]chromene-1-carboxylate	[1]

Experimental Protocols

The following sections provide detailed methodologies for the isolation and structural elucidation of **Bromomonilicin**, based on the seminal work in the field.

Fungal Strain and Fermentation

Logical Workflow for **Bromomonilicin** Production



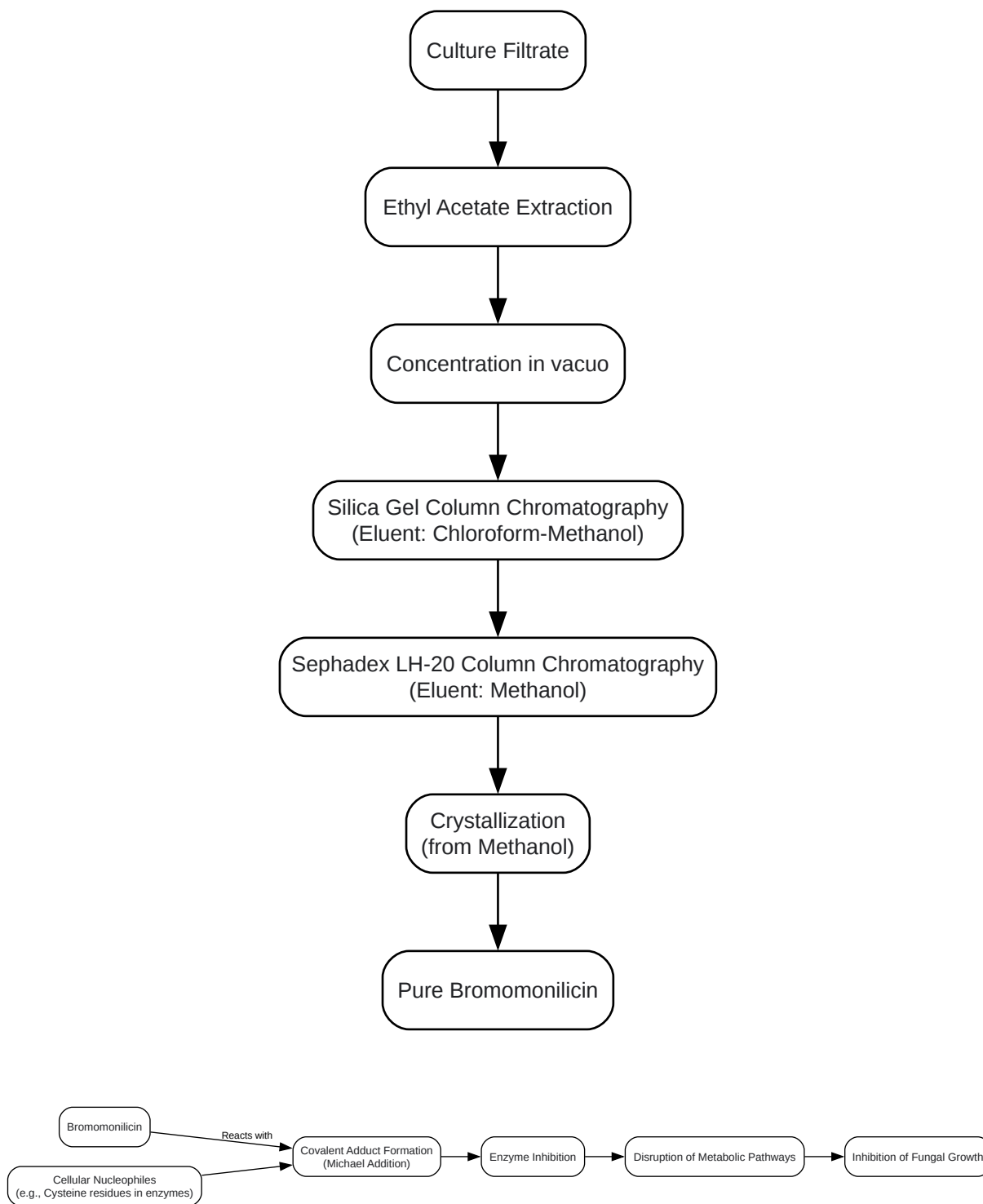
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Caption: Workflow for the cultivation of *Monilinia fructicola* for **Bromomonilicin** production.

- Organism: *Monilinia fructicola* is maintained on potato dextrose agar (PDA) slants.
- Seed Culture: A mycelial plug from a mature PDA slant is used to inoculate a seed culture medium containing sucrose and yeast extract. The seed culture is incubated on a rotary shaker.
- Production Culture: The seed culture is then used to inoculate a larger production culture, which is incubated under shaking conditions for several days to allow for the biosynthesis of

Bromomonilicin.

Extraction and Isolation of Bromomonilicin

Experimental Workflow for **Bromomonilicin** Isolation

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References

- 1. medkoo.com [medkoo.com]
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